

Personal protective equipment for handling 3-Hydroxymandelic acid

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Compound of Interest

Compound Name: 3-Hydroxymandelic acid

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Essential Safety and Handling Guide for 3-Hydroxymandelic Acid

This guide provides immediate, essential safety and logistical information for handling **3-Hydroxymandelic acid** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Chemical Identifier:

Name	3-Hydroxymandelic acid
Synonyms	m-Hydroxymandelate
CAS Number	17119-15-2
Molecular Formula	C ₈ H ₈ O ₄
Molecular Weight	168.15 g/mol

Hazard Identification and Classification

3-Hydroxymandelic acid is classified as a hazardous substance. In case of exposure, it is crucial to seek immediate medical attention.

GHS Hazard Statements:

Hazard Code	Statement
H302	Harmful if swallowed.[1]
H312	Harmful in contact with skin.[1]
H332	Harmful if inhaled.[1]

Potential Health Effects:

- Eye Contact: May cause eye irritation.[2]
- Skin Contact: May cause skin irritation and potential sensitization upon contact.[3]
- Inhalation: May cause respiratory tract irritation.
- Ingestion: Harmful if swallowed.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Hydroxymandelic acid** to minimize exposure and ensure personal safety.

Equipment Type	Specifications
Eye Protection	Safety glasses with side-shields or goggles are required. A face shield should be worn in situations with a high risk of splashing.[4]
Hand Protection	Chemical-resistant gloves, such as nitrile or butyl rubber, are necessary. Inspect gloves for any tears or degradation before use.[5]
Skin Protection	A lab coat is the minimum requirement. For larger quantities or increased risk of contact, an acid-resistant apron or suit should be worn to protect the body.[5][6]
Respiratory	For operations that may generate dust or aerosols, use a NIOSH-approved respirator with an appropriate particulate filter (e.g., N95).[5]

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following procedural steps is critical for the safe handling of **3-Hydroxymandelic acid**.

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.[1]
 - Verify that an eyewash station and safety shower are readily accessible.[2]
 - Assemble all necessary PPE and ensure it is in good condition.
- Handling:
 - Avoid direct contact with the skin, eyes, and clothing.
 - Minimize dust generation and accumulation when handling the solid form.[2]
 - Do not eat, drink, or smoke in the handling area.[1]

- Storage:
 - Store in a cool, dry, and well-ventilated place.
 - Keep the container tightly closed.[\[1\]](#)[\[7\]](#)
 - Store away from incompatible materials such as oxidizing agents.[\[3\]](#)

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention. [7]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention. [1] [7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [7]

Accidental Release Measures:

In the event of a spill, follow these steps:

- Evacuate non-essential personnel from the area.
- Wear appropriate PPE as outlined above.

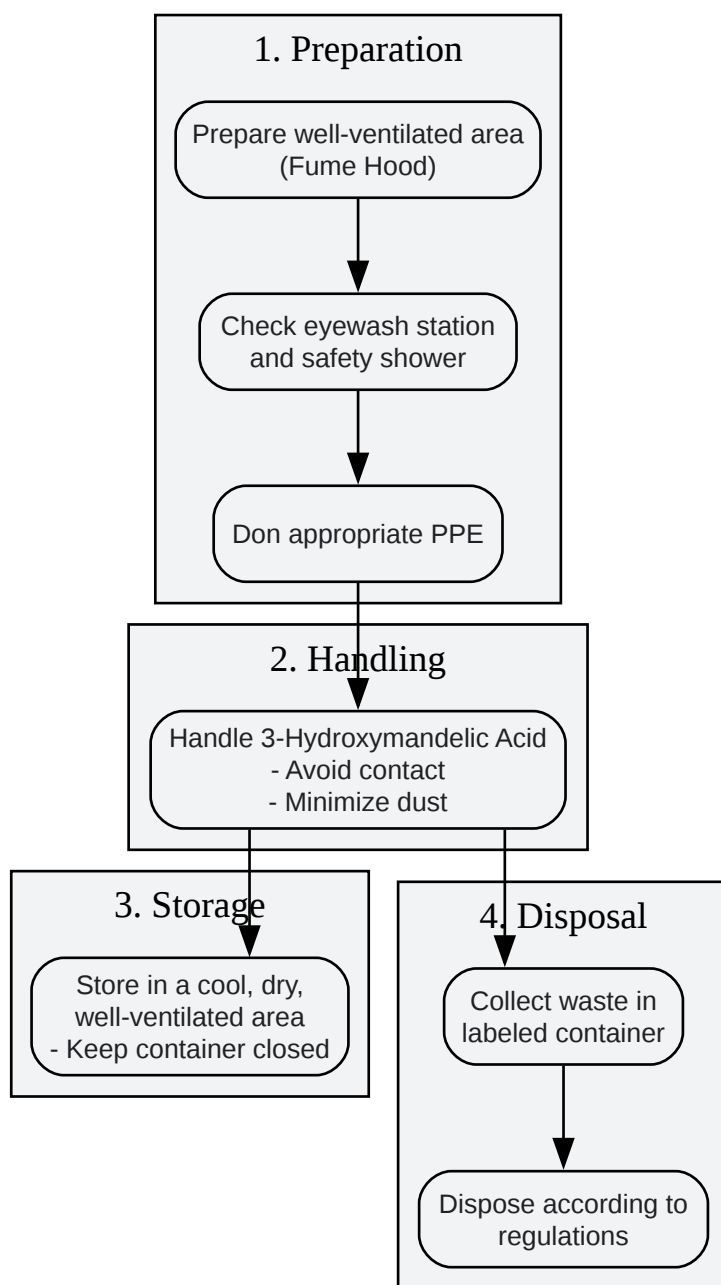
- For minor spills, carefully sweep up the solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[\[2\]](#)[\[7\]](#)
- For larger spills, contain the spill and prevent it from entering drains.[\[1\]](#)
- Clean the spill area thoroughly with a suitable absorbent material.

Disposal Plan

All waste containing **3-Hydroxymandelic acid** must be treated as hazardous waste.

- Waste Collection:
 - Collect all waste material, including contaminated PPE, in a designated and properly labeled hazardous waste container.
- Disposal:
 - Dispose of the waste in accordance with all local, state, and federal regulations.[\[3\]](#)
 - Do not dispose of it down the drain.[\[7\]](#)
 - Consult with your institution's environmental health and safety department for specific disposal procedures.

Workflow for Handling **3-Hydroxymandelic Acid**



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